Guaiacyl Acetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxyphenyl acetate*
CAS No.:	*15212-03-0*
Cat. No.:	*B108332*

Get Quote

An In-depth Examination of (2-Methoxyphenyl) Acetate for Scientific and Drug Development Applications

Abstract

This technical guide provides a comprehensive overview of guaiacyl acetate (CAS No. 613-70-7), a significant chemical compound with applications in the flavor, fragrance, and pharmaceutical industries. This document details its chemical structure, physicochemical properties, and provides a representative experimental protocol for its synthesis. Furthermore, it includes key spectroscopic data for its characterization and a workflow diagram illustrating its preparation and purification. This guide is intended for researchers, scientists, and professionals in drug development seeking detailed technical information on guaiacyl acetate.

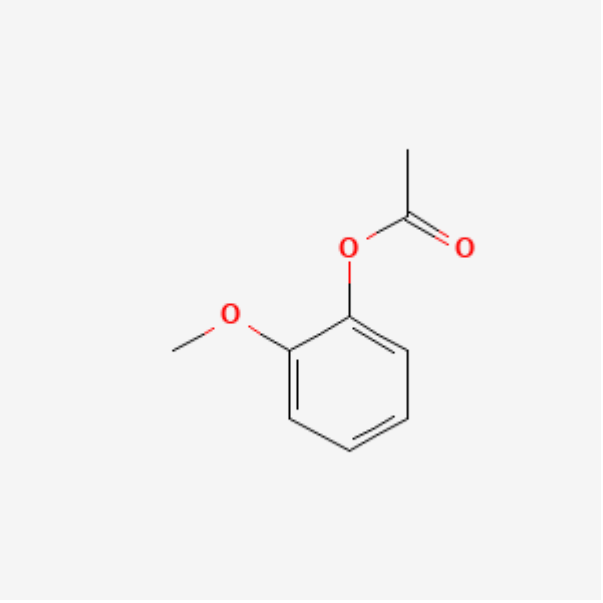
Chemical Identity and Structure

Guaiacyl acetate, systematically known as (2-methoxyphenyl) acetate, is an organic compound and an ester of guaiacol and acetic acid.

- IUPAC Name: (2-methoxyphenyl) acetate[1]

© 2026 BenchChem. All rights reserved.

- Synonyms: **2-Methoxyphenyl acetate**, Guaiacol acetate, 1-Acetoxy-2-methoxybenzene, o-Anisyl acetate[1]
- CAS Number: 613-70-7[1]
- Molecular Formula: $C_9H_{10}O_3$[1]
- Molecular Weight: 166.17 g/mol [1]
- Chemical Structure:
  - SMILES: CC(=O)OC1=CC=CC=C1OC[1]
  - InChI: InChI=1S/C9H10O3/c1-7(10)12-9-6-4-3-5-8(9)11-2/h3-6H,1-2H3[1]



Physicochemical Properties

The following table summarizes the key physicochemical properties of guaiacyl acetate, compiled from various sources to aid in its handling, characterization, and application.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference
Physical State	Solid or clear, colorless to slightly yellow liquid	[1]
Melting Point	31.5 °C	[1]
Boiling Point	122-124 °C at 18 mmHg	[1]
Density	1.127 - 1.134 g/mL at 25 °C	[1]
Refractive Index	1.507 - 1.513 at 20 °C	[1]
Solubility	Insoluble to slightly soluble in water	[1]
LogP	1.38	[1]
Flash Point	> 110 °C (> 230 °F)	

Experimental Protocols

Synthesis of Guaiacyl Acetate via Acetylation of Guaiacol

This protocol describes a representative method for the synthesis of guaiacyl acetate from guaiacol and acetic anhydride, a common laboratory procedure.

Materials:

- Guaiacol (2-methoxyphenol)
- Acetic anhydride
- Concentrated sulfuric acid (catalyst) or anhydrous zinc chloride
- Sodium bicarbonate ($NaHCO_3$) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

© 2026 BenchChem. All rights reserved.

- Ethyl acetate
- Hexane
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography or distillation

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine guaiacol (1.0 equivalent) and acetic anhydride (1.1 to 1.5 equivalents).
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (a few drops) or anhydrous zinc chloride to the stirring mixture.
- Reaction: Heat the reaction mixture to a gentle reflux (approximately 90-100 °C) and maintain this temperature for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Quenching: After the reaction is complete, cool the mixture to room temperature. Carefully and slowly add the reaction mixture to a beaker of cold water or ice to quench the excess acetic anhydride.
- Extraction: Transfer the quenched mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic extracts and wash sequentially with a 5% sodium bicarbonate solution (to neutralize any remaining acid) until effervescence ceases, followed

© 2026 BenchChem. All rights reserved.

by a wash with brine.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude guaiacyl acetate.

- Purification: The crude product can be purified by either vacuum distillation or flash column chromatography on silica gel using a hexane-ethyl acetate solvent system to afford the pure guaiacyl acetate.

Spectroscopic Data for Characterization

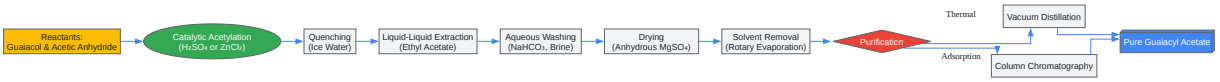
The following data are representative for the characterization of guaiacyl acetate.

Spectroscopic Technique	Data
^{1}H NMR	δ (ppm): ~7.2-6.9 (m, 4H, Ar-H), ~3.8 (s, 3H, -OCH_3), ~2.3 (s, 3H, -$COCH_3$)
^{13}C NMR	δ (ppm): ~169 (C=O), ~151 (Ar-C-O), ~140 (Ar-C-OCH_3), ~126-120 (Ar-CH), ~112 (Ar-CH), ~55 (-OCH_3), ~21 (-$COCH_3$)
Mass Spectrometry (EI-MS)	m/z (relative intensity): 166 (M^+), 124 (base peak, [M-CH_2CO]$^+$), 109 ([M-CH_2CO-CH_3]$^+$), 43 ([CH_3CO]$^+$)[1]
Infrared (IR) Spectroscopy	ν (cm^{-1}): ~3050 (Ar C-H stretch), ~2950 (Alkyl C-H stretch), ~1760 (C=O ester stretch), ~1600, 1500 (Ar C=C stretch), ~1200 (C-O stretch)

Workflow and Process Visualization

The synthesis and purification of guaiacyl acetate can be visualized as a sequential workflow. The following diagram, generated using the DOT language, illustrates the key steps from reactants to the final purified product.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis and Purification Workflow for Guaiacyl Acetate.

Applications and Relevance in Research

Guaiacyl acetate is primarily utilized as a flavoring and fragrance agent due to its sweet, smoky, and vanilla-like aroma. In the context of drug development and research, it can serve as a versatile starting material or intermediate for the synthesis of more complex molecules. Its phenolic ester structure makes it a candidate for studies involving enzymatic hydrolysis and prodrug design. While direct, significant biological signaling pathway interactions have not been extensively reported, its role as a building block in medicinal chemistry remains an area of interest.

Conclusion

This technical guide has provided essential information on guaiacyl acetate, including its structural and physicochemical properties, a detailed synthesis protocol, and characteristic spectroscopic data. The presented information is intended to be a valuable resource for researchers and professionals, facilitating its use in various scientific and developmental applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Guaiacyl acetate | C9H10O3 | CID 61155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Guaiacyl Acetate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108332/docs#guaiacyl-acetate-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check